

Best practices for storage and handling of Phenoxyethanol-d4.

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Compound of Interest

Compound Name: *Phenoxyethanol-d4*

Cat. No.: *B572686*

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Technical Support Center: Phenoxyethanol-d4

This guide provides best practices, troubleshooting advice, and frequently asked questions for the storage, handling, and use of **Phenoxyethanol-d4** in research and development settings.

Frequently Asked Questions (FAQs)

Q1: What is **Phenoxyethanol-d4** and what is its primary application? **Phenoxyethanol-d4** is a deuterated form of Phenoxyethanol, an organic compound commonly used as a preservative in cosmetics and pharmaceuticals.[1][2] In a research context, its primary application is as an internal standard for the quantification of Phenoxyethanol in various matrices using techniques like mass spectrometry. The deuterium labeling provides a distinct mass signature, allowing it to be differentiated from the non-labeled analyte.

Q2: What are the recommended storage conditions for **Phenoxyethanol-d4**?

Phenoxyethanol-d4 should be stored in a cool, dry, and well-ventilated area in its original, tightly sealed container.[3] It is crucial to protect it from moisture, physical damage, and incompatible materials.[3][4] The storage area should be locked to restrict access.

Q3: What personal protective equipment (PPE) should be worn when handling

Phenoxyethanol-d4? When handling **Phenoxyethanol-d4**, appropriate personal protective equipment (PPE) must be used. This includes:

- Eye Protection: Safety goggles or a face shield are mandatory to prevent serious eye damage.[5]
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A lab coat or protective clothing.[4]
- Respiratory Protection: If working in an area with insufficient ventilation or when vapors may be generated, respiratory protection should be worn.[4]

Q4: What are the main hazards associated with **Phenoxyethanol-d4**? The hazards of **Phenoxyethanol-d4** are considered identical to those of Phenoxyethanol. It is classified as harmful if swallowed, causes serious eye damage, and may cause respiratory irritation.[5] It is combustible at high temperatures.[3] In some individuals, it can cause skin irritation or allergic reactions like eczema or hives.[6][7]

Q5: How should I dispose of **Phenoxyethanol-d4** waste? Waste containing **Phenoxyethanol-d4** should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[3] Do not allow the product to enter drains. Consult your institution's environmental health and safety department for specific guidance.

Troubleshooting Guide

Q1: I am seeing inconsistent analytical results when using **Phenoxyethanol-d4** as an internal standard. What could be the cause? Inconsistent results can stem from several factors:

- Improper Storage: Exposure to moisture or air can degrade the standard. Ensure the container is always tightly sealed after use and stored in a dry environment.[3]
- Contamination: Cross-contamination of your sample or standard solutions. Always use clean glassware and pipette tips.
- Inaccurate Pipetting: Verify the calibration of your micropipettes to ensure you are adding a consistent amount of the internal standard to each sample.
- Matrix Effects: The sample matrix can sometimes suppress or enhance the ionization of the analyte or internal standard, leading to variability. Consider performing a matrix effect study.

- Sorption: Phenoxyethanol has been observed to sorb to certain plastics, like polyethylene, which could alter the concentration of your stock solution over time.[8] It is advisable to use glass or polypropylene containers for long-term storage of solutions.

Q2: My **Phenoxyethanol-d4** solution appears cloudy. Is it still usable? A cloudy appearance may indicate contamination or that the compound has come out of solution. Phenoxyethanol has moderate solubility in water (about 2.4-2.67 g per 100 g).[9][10] If the concentration exceeds its solubility limit in the chosen solvent, it may appear cloudy. Gently warming the solution may help it redissolve. If cloudiness persists or if contamination is suspected, it is best to prepare a fresh solution.

Q3: I experienced skin irritation after handling a solution containing **Phenoxyethanol-d4**. What should I do? Immediately wash the affected area thoroughly with soap and water.[4] Remove any contaminated clothing. Although Phenoxyethanol is generally considered a slight irritant at low concentrations, some individuals may be more sensitive.[8] If irritation persists, seek medical attention. Always wear appropriate gloves and a lab coat when handling the substance.

Q4: Can I use **Phenoxyethanol-d4** in experiments with highly ethoxylated compounds? Caution is advised. Phenoxyethanol's preservative activity can be inactivated by highly ethoxylated compounds.[10] While this is more relevant to its function as a biocide, such interactions could potentially interfere with experimental assays. It is recommended to run a small-scale compatibility test if your experiment involves these types of reagents.

Data Presentation

Table 1: Physical and Chemical Properties of Phenoxyethanol (Data for the non-deuterated form, expected to be nearly identical for **Phenoxyethanol-d4**)

Property	Value	Reference
Appearance	Colorless to pale yellow oily liquid	[3]
Odor	Mild, rose-like	[3]
Molecular Formula	C ₈ H ₁₀ O ₂	[5]
Molar Mass	138.17 g/mol	[5]
Density	~1.107 g/cm ³ at 20°C	
Boiling Point	247-250°C	[2][3]
Melting Point	-2 to -10°C	[2][3]
Flash Point	96°C	[3]
Water Solubility	26 g/kg (2.6%)	[2]
log Pow (Octanol/Water)	1.107	

Table 2: Summary of Storage and Handling Recommendations

Condition	Recommendation	Reference(s)
Temperature	Store in a cool place, >15°C (59°F) recommended.	[4]
Atmosphere	Store in a dry, well-ventilated area. Can be stored under inert gas.	[3]
Container	Keep in original, tightly sealed container. Avoid aluminum or corrodable containers.	[3][4]
Incompatibilities	Strong acids, strong bases, strong oxidizing agents.	[4]
Handling	Use in a well-ventilated area with appropriate PPE. Ground equipment.	[3]

Experimental Protocols

Protocol: Quantification of Phenoxyethanol in a Cosmetic Cream using LC-MS/MS with **Phenoxyethanol-d4** as an Internal Standard

1. Objective: To determine the concentration of Phenoxyethanol in a cosmetic cream sample.

2. Materials:

- **Phenoxyethanol-d4** (Internal Standard, IS)
- Phenoxyethanol (Analytical Standard)
- Cosmetic cream sample
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid, LC-MS grade

- Ultrapure water
- Vortex mixer, centrifuge, analytical balance
- LC-MS/MS system

3. Solution Preparation:

- IS Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Phenoxyethanol-d4** and dissolve in 10 mL of MeOH.
- IS Working Solution (10 µg/mL): Dilute the IS Stock Solution 1:100 with MeOH.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of Phenoxyethanol and dissolve in 10 mL of MeOH.
- Calibration Standards: Prepare a series of calibration standards (e.g., 10, 50, 100, 500, 1000 ng/mL) by serial dilution of the Standard Stock Solution with 50:50 ACN:Water. Spike each standard with the IS Working Solution to a final concentration of 100 ng/mL.

4. Sample Preparation:

- Accurately weigh approximately 100 mg of the cosmetic cream into a 15 mL centrifuge tube.
- Add 100 µL of the IS Working Solution (10 µg/mL).
- Add 9.9 mL of ACN.
- Vortex vigorously for 2 minutes to disperse the cream and extract the analyte and IS.
- Centrifuge at 10,000 x g for 10 minutes to pellet the excipients.
- Transfer the supernatant to a new tube and perform a 1:10 dilution with 50:50 ACN:Water.
- Filter the diluted extract through a 0.22 µm syringe filter into an LC vial for analysis.

5. LC-MS/MS Analysis:

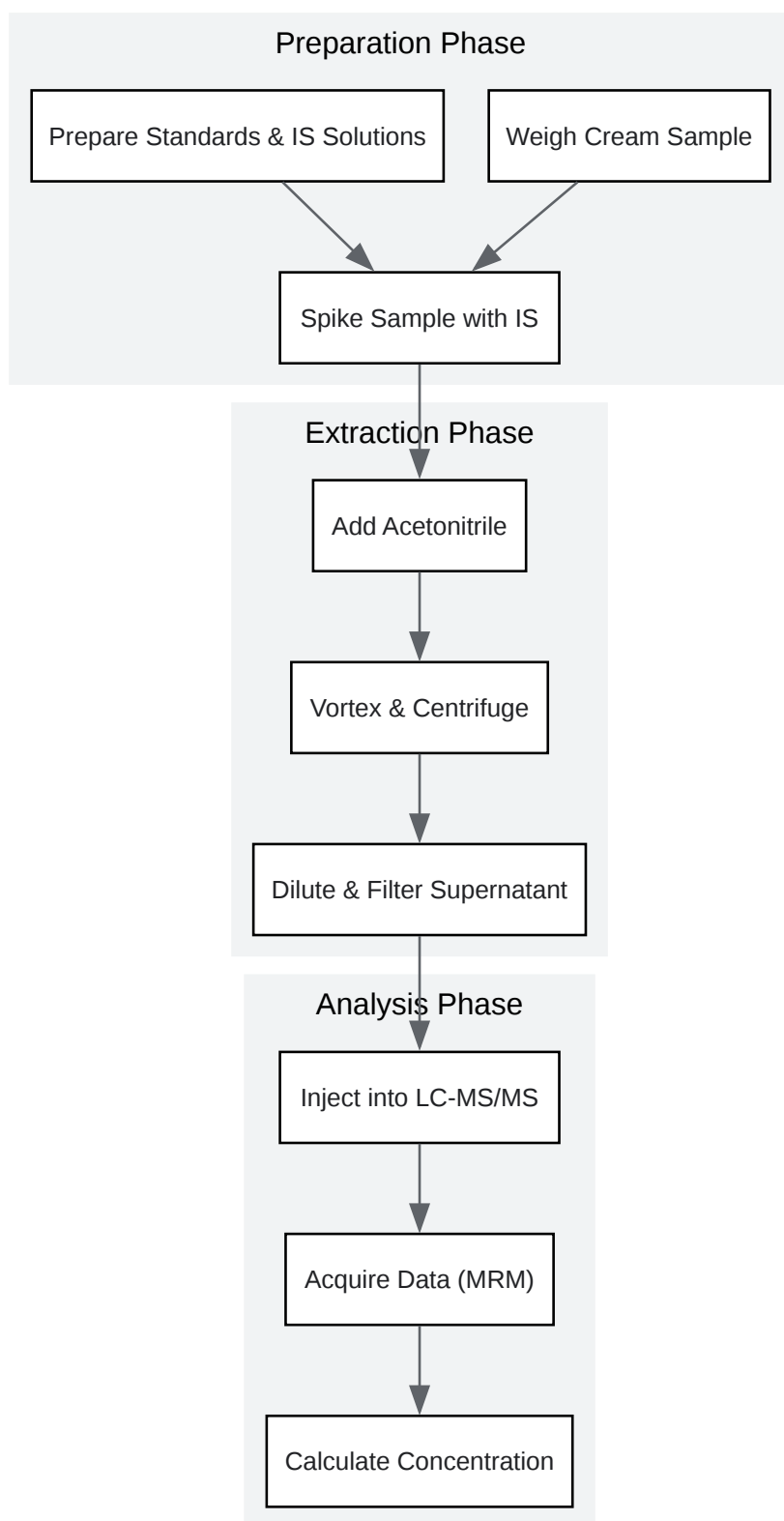
- LC Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm)

- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: ACN with 0.1% Formic Acid
- Gradient: Start at 10% B, ramp to 95% B over 3 minutes, hold for 1 minute, return to 10% B and re-equilibrate.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- MS Detection: Electrospray Ionization in Positive Mode (ESI+)
- MRM Transitions: Monitor appropriate precursor/product ion transitions for Phenoxyethanol and **Phenoxyethanol-d4**.

6. Data Analysis:

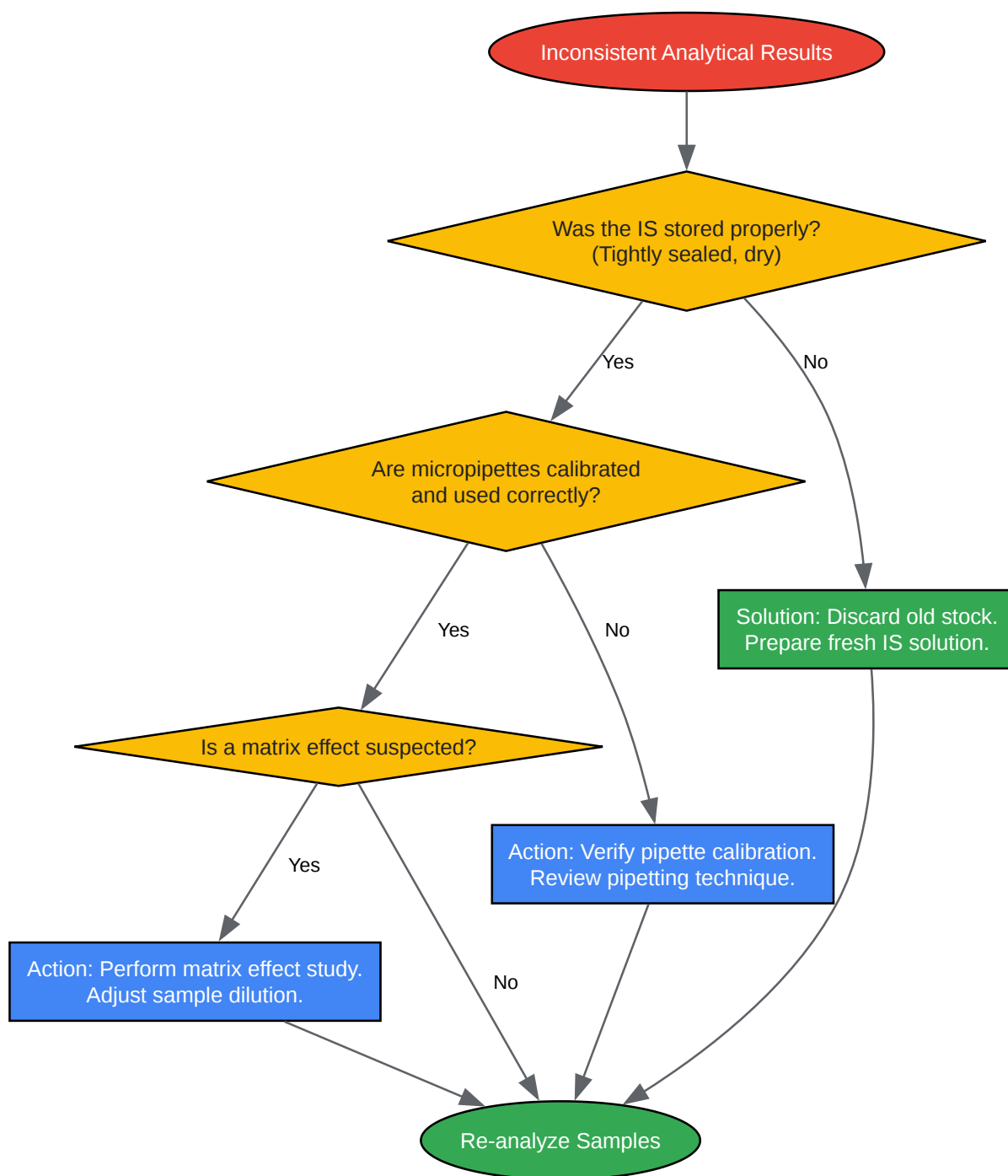
- Construct a calibration curve by plotting the peak area ratio (Phenoxyethanol/**Phenoxyethanol-d4**) against the concentration of the calibration standards.
- Calculate the concentration of Phenoxyethanol in the prepared sample using the peak area ratio from the sample injection and the regression equation from the calibration curve.
- Account for the dilution factors to determine the final concentration of Phenoxyethanol in the original cream sample.

Visualizations



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Caption: General experimental workflow for sample analysis using an internal standard.



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Caption: Troubleshooting decision tree for inconsistent analytical results.

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References

- 1. Phenoxyethanol | C₈H₁₀O₂ | CID 31236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phenoxyethanol - Wikipedia [en.wikipedia.org]
- 3. multichemindia.com [multichemindia.com]
- 4. acme-hardesty.com [acme-hardesty.com]
- 5. One moment, please... [actylislab.com]
- 6. Phenoxyethanol in Cosmetics: Is it Safe? [healthline.com]
- 7. safecosmetics.org [safecosmetics.org]
- 8. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 9. atamankimya.com [atamankimya.com]
- 10. lotioncrafter.com [lotioncrafter.com]
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